

# An In-Depth Technical Guide to Caranine: Chemical Identity and Biological Potential

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## Compound of Interest

Compound Name: *Caranine*

Cat. No.: *B1212974*

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A comprehensive analysis of the Amaryllidaceae alkaloid **Caranine**, detailing its chemical identifiers. This guide addresses the current landscape of scientific knowledge, acknowledging the limited availability of in-depth biological and pharmacological data for this specific compound.

## Chemical Identity of Caranine

**Caranine** is a naturally occurring alkaloid belonging to the Amaryllidaceae family of compounds.<sup>[1]</sup> A clear understanding of its chemical nature is fundamental for any research endeavor. The following table summarizes the key chemical identifiers for **Caranine**, providing a standardized reference for researchers and scientists.

Identifier	Value
CAS Number	477-12-3
Molecular Formula	C <sub>16</sub> H <sub>17</sub> NO <sub>3</sub>
IUPAC Name	(1S,18R,19S)-5,7-dioxa-12-azapentacyclo[10.6.1.0 <sup>2,10</sup> .0 <sup>4,8</sup> .0 <sup>15,19</sup> ]nonadeca-2,4(8),9,15-tetraen-18-ol
InChI	InChI=1S/C16H17NO3/c18-12-2-1-9-3-4-17-7-10-5-13-14(20-8-19-13)6-11(10)15(12)16(9)17/h1,5-6,12,15-16,18H,2-4,7-8H2/t12-,15-,16-/m1/s1
InChIKey	XKYSLILSDJBMCU-DAXOMENPSA-N
SMILES	<chem>C1CN2CC3=CC4=C(C=C3[C@H]5[C@H]2C1=CC[C@H]5O)OCO4</chem>
Molecular Weight	271.31 g/mol

## Biological Activity and Therapeutic Potential: A Landscape of Limited Data

Despite the well-defined chemical structure of **Caranine**, a thorough review of the scientific literature reveals a significant scarcity of in-depth studies on its specific biological activities and mechanisms of action. Much of the available information is extrapolated from the broader class of Amaryllidaceae alkaloids, to which **Caranine** belongs.<sup>[2][3][4][5]</sup>

Amaryllidaceae alkaloids are known to exhibit a wide range of pharmacological properties, including but not limited to:

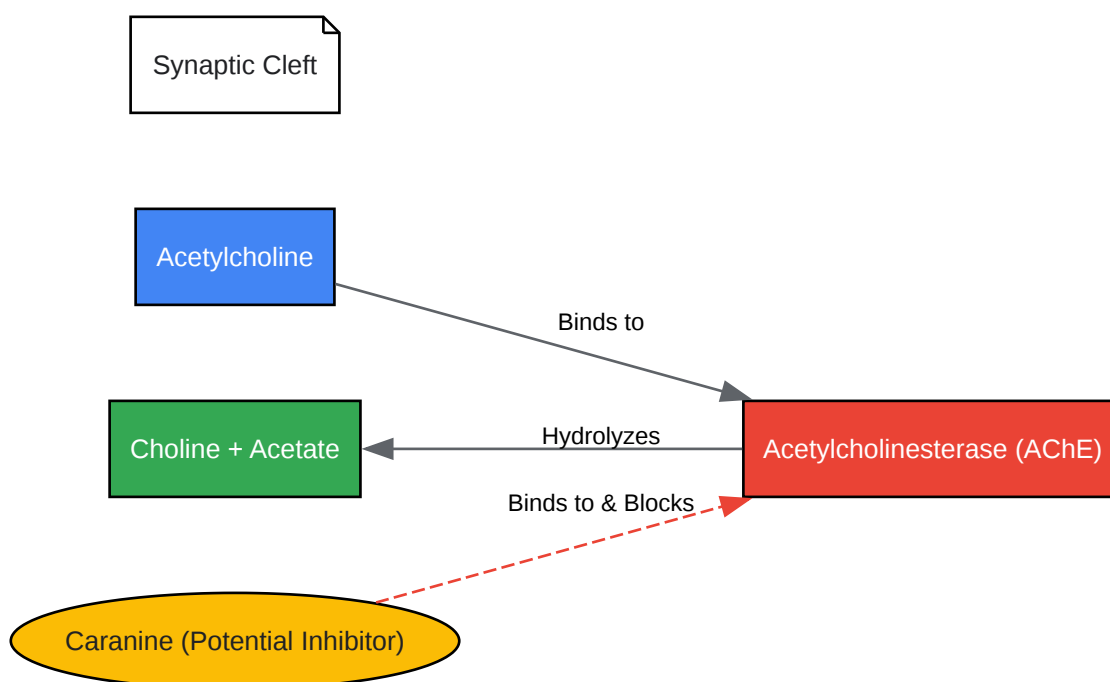
- **Acetylcholinesterase (AChE) Inhibition:** Many alkaloids from this family are potent inhibitors of acetylcholinesterase, an enzyme responsible for the breakdown of the neurotransmitter acetylcholine.<sup>[6][7][8]</sup> This activity is the basis for the clinical use of galantamine, another Amaryllidaceae alkaloid, in the management of Alzheimer's disease.<sup>[9]</sup> It is plausible that **Caranine** may share this property, though direct experimental evidence is lacking.

- **Anticancer Activity:** Several Amaryllidaceae alkaloids have demonstrated cytotoxic effects against various cancer cell lines.[10][11][12][13] The mechanisms underlying these effects are diverse and can involve the induction of apoptosis, inhibition of cell proliferation, and disruption of cell cycle progression.
- **Antiviral and Other Activities:** Research has also pointed towards antiviral, antibacterial, and antifungal properties within this alkaloid family.[14][15][16][17]

It is crucial to emphasize that these are general activities of the Amaryllidaceae alkaloid family, and the specific profile of **Caranine** remains to be elucidated through dedicated experimental investigation.

## Potential Mechanism of Action: Acetylcholinesterase Inhibition

Given the prevalence of acetylcholinesterase inhibition among Amaryllidaceae alkaloids, a hypothetical mechanism for **Caranine**'s action could involve its interaction with this enzyme. The following diagram illustrates the general principle of acetylcholinesterase inhibition.



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A diagram illustrating the potential inhibition of Acetylcholinesterase by **Caranine**.

In this speculative model, **Caranine** would bind to the acetylcholinesterase enzyme, preventing it from breaking down acetylcholine. This would lead to an increased concentration of acetylcholine in the synaptic cleft, potentially enhancing cholinergic neurotransmission. It must be reiterated that this is a hypothetical pathway for **Caranine**, based on the known activities of related compounds.

## Experimental Protocols and Quantitative Data: A Call for Future Research

A critical gap in the current understanding of **Caranine** is the absence of detailed experimental protocols and quantitative data in the public domain. To build a comprehensive technical guide, information regarding the following would be necessary:

- In vitro assays: Data from enzyme inhibition assays (e.g.,  $IC_{50}$  values for acetylcholinesterase), cytotoxicity assays against various cell lines (e.g.,  $GI_{50}$  values), and antiviral or antimicrobial assays.
- In vivo studies: Pharmacokinetic data (absorption, distribution, metabolism, and excretion), pharmacodynamic studies in animal models, and toxicology assessments.
- Mechanism of action studies: Detailed molecular studies to identify specific cellular targets and signaling pathways modulated by **Caranine**.

The lack of such published data prevents the inclusion of structured tables for quantitative comparison and detailed methodologies as per the initial request.

## Conclusion and Future Directions

In conclusion, while the chemical identity of **Caranine** is well-established, its biological and pharmacological profiles remain largely unexplored. Its classification as an Amaryllidaceae alkaloid suggests a potential for interesting bioactivities, particularly as an acetylcholinesterase inhibitor or an anticancer agent. However, without direct experimental evidence, these remain speculative. The scientific community is encouraged to undertake focused research to elucidate the true therapeutic potential of **Caranine**. Such studies would be invaluable for drug

discovery and development professionals and would pave the way for a more complete understanding of this natural compound.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Caranine: Chemical Identity and Biological Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212974#caranine-cas-number-and-chemical-identifiers]

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